

# 1,3-Dimethyl-1H-pyrazole-5-carbonitrile physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 1,3-Dimethyl-1H-pyrazole-5-carbonitrile

**Cat. No.:** B1349356

[Get Quote](#)

## Technical Guide: 1,3-Dimethyl-1H-pyrazole-5-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1,3-Dimethyl-1H-pyrazole-5-carbonitrile** is a heterocyclic organic compound with the molecular formula  $C_6H_7N_3$ .<sup>[1]</sup> It features a pyrazole ring, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, substituted with two methyl groups at positions 1 and 3, and a nitrile group at position 5.<sup>[1]</sup> This compound serves as a versatile building block in medicinal chemistry and materials science. Its unique electronic and structural features make it a subject of interest for the development of novel therapeutic agents and functional materials. This guide provides a comprehensive overview of its physical and chemical properties, available synthetic routes, and potential biological activities.

## Physical and Chemical Properties

The physical and chemical properties of **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** are summarized below. It is important to note that while some experimental data is available, certain properties are based on predicted values.

Table 1: Physical Properties of **1,3-Dimethyl-1H-pyrazole-5-carbonitrile**

| Property            | Value  | Source              |
|---------------------|--|---------------------|
| Molecular Formula   | C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> | <a href="#">[1]</a> |
| Molecular Weight    | 121.14 g/mol                                 | <a href="#">[1]</a> |
| Appearance          | Off-white crystalline solid                  | <a href="#">[2]</a> |
| Boiling Point       | 248.7 ± 20.0 °C (Predicted)                  | <a href="#">[2]</a> |
| Density             | 1.09 ± 0.1 g/cm <sup>3</sup> (Predicted)     | <a href="#">[2]</a> |
| Storage Temperature | -20°C  | <a href="#">[2]</a> |

Table 2: Chemical and Spectroscopic Identifiers

| Identifier | Value  | Source              |
|------------|--|---------------------|
| IUPAC Name | 1,3-dimethyl-1H-pyrazole-5-carbonitrile        | <a href="#">[1]</a> |
| CAS Number | 306936-77-6                                    | <a href="#">[1]</a> |
| SMILES     | CC1=CC(=NN1C)C#N                               | <a href="#">[1]</a> |
| InChI      | InChI=1S/C6H7N3/c1-5-3-6(4-7)9(2)8-5/h3H,1-2H3 | <a href="#">[1]</a> |

## Reactivity and Chemical Behavior

The pyrazole ring in **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** is aromatic, and its reactivity is influenced by the electron-donating methyl groups and the electron-withdrawing nitrile group. The C-4 position of the pyrazole ring is the most electron-rich and, therefore, the most susceptible to electrophilic attack.[\[1\]](#)

Key reactions include:

- Oxidation: The pyrazole ring can be oxidized under specific conditions.
- Reduction: The nitrile group can be reduced to an amine or other functional groups.

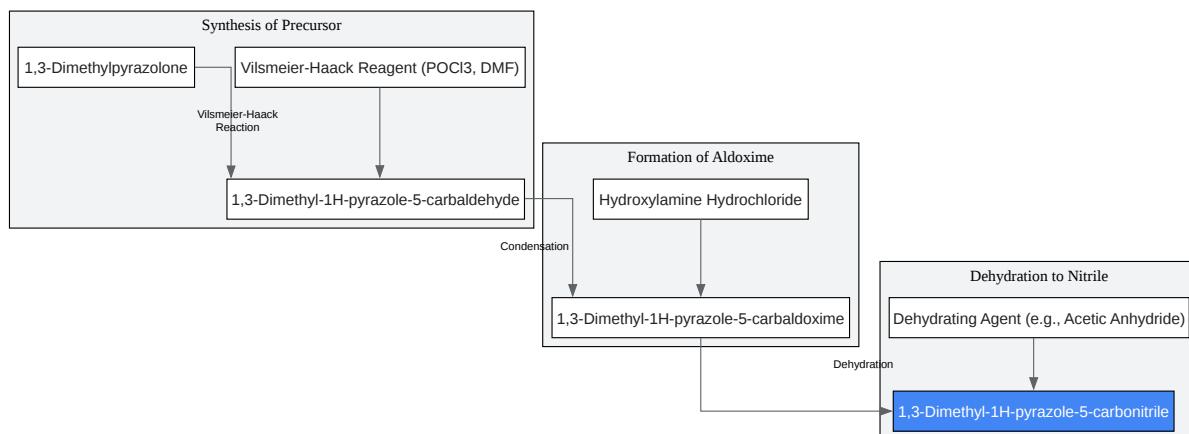
- Nucleophilic Substitution: The nitrile group can undergo nucleophilic substitution reactions.

## Synthesis Protocols

While detailed, step-by-step experimental protocols for the synthesis of **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** are not readily available in the public domain, a general synthetic approach has been described.

A common method involves the dehydration of the corresponding aldoxime. The precursor, 1,3-dimethyl-1H-pyrazole-5-carbaldehyde, can be synthesized through various methods, including the Vilsmeier-Haack reaction on 1,3-dimethylpyrazolone.

Below is a generalized workflow for a potential synthesis route.



[Click to download full resolution via product page](#)

A generalized synthetic workflow for **1,3-Dimethyl-1H-pyrazole-5-carbonitrile**.

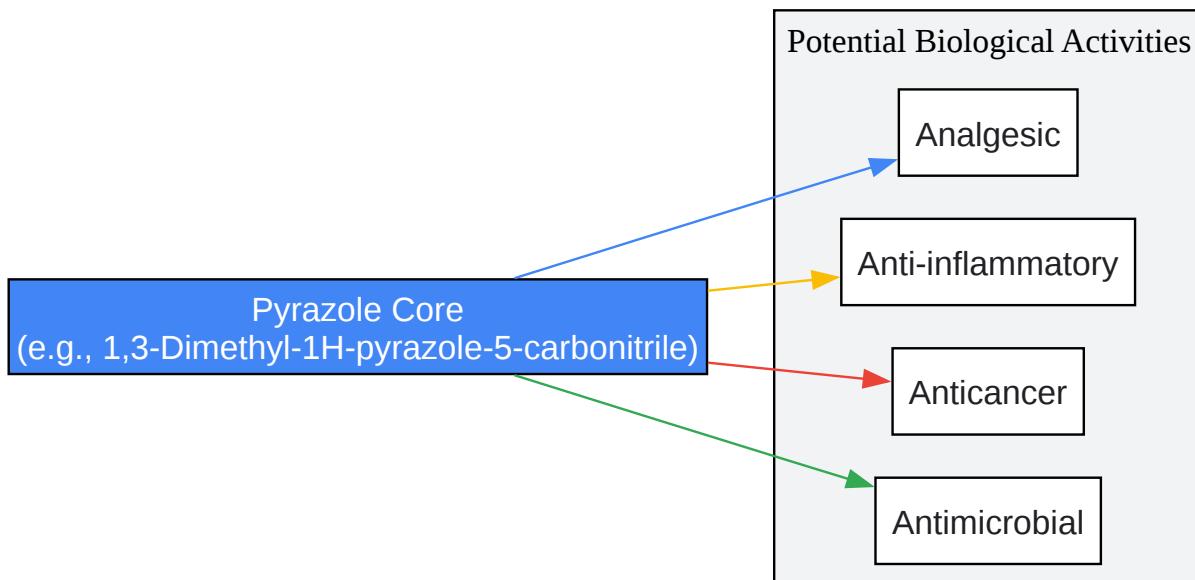
## Biological Activity and Potential Applications

Derivatives of pyrazole are known to exhibit a wide range of biological activities, and **1,3-Dimethyl-1H-pyrazole-5-carbonitrile** is also under investigation for its potential therapeutic applications.

- **Antimicrobial and Anticancer Properties:** Preliminary studies suggest that this compound may possess antimicrobial and anticancer properties, though the specific mechanisms of action are still under investigation.
- **Drug Development Intermediate:** Due to its reactive functional groups and heterocyclic core, it serves as a valuable intermediate in the synthesis of more complex pharmaceutical compounds.

Currently, there is no specific information available in the public domain regarding the signaling pathways directly modulated by **1,3-Dimethyl-1H-pyrazole-5-carbonitrile**. Research in this area is ongoing.

The potential biological activities of pyrazole derivatives can be broadly categorized as shown in the diagram below.



[Click to download full resolution via product page](#)

Potential biological activities of pyrazole-based compounds.

## Safety and Handling

**1,3-Dimethyl-1H-pyrazole-5-carbonitrile** is predicted to be toxic if swallowed, in contact with skin, or if inhaled.<sup>[2]</sup> Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

## Conclusion

**1,3-Dimethyl-1H-pyrazole-5-carbonitrile** is a promising heterocyclic compound with potential applications in medicinal chemistry and drug development. While comprehensive experimental data on its physical properties and biological mechanisms are still being gathered, its structural features and preliminary activity screenings suggest it is a valuable scaffold for further investigation. Future research should focus on elucidating its precise biological targets and signaling pathways to fully realize its therapeutic potential.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 1,3-Dimethyl-1H-pyrazole-5-carbonitrile | 306936-77-6 [smolecule.com]
- 2. 1,3-DIMETHYL-1H-PYRAZOLE-5-CARBONITRILE | 306936-77-6 [amp.chemicalbook.com]
- To cite this document: BenchChem. [1,3-Dimethyl-1H-pyrazole-5-carbonitrile physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1349356#1-3-dimethyl-1h-pyrazole-5-carbonitrile-physical-and-chemical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

